

Technical Support Center: Stripping and Re-probing DIG Blots

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Compound of Interest

Compound Name: *Digoxigenin NHS ester*

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This guide provides researchers, scientists, and drug development professionals with comprehensive information, protocols, and troubleshooting advice for stripping and re-probing digoxigenin (DIG) labeled Southern and Northern blots.

Frequently Asked Questions (FAQs)

Q1: Can I strip and re-probe a blot that was developed with a DIG-labeled probe?

Yes, it is possible to strip membranes that have been probed with DIG-labeled nucleic acids and detected via chemiluminescence.^[1] This allows for the sequential analysis of the same blot with different probes, which can save valuable samples, time, and materials.^[2] It is crucial to note that membranes developed with colorimetric substrates that leave a permanent precipitate are generally not suitable for stripping and re-probing.

Q2: What is the main purpose of stripping a DIG blot?

The primary goal of stripping a DIG blot is to remove the hybridized DIG-labeled probe and the associated anti-DIG antibody-enzyme conjugate from the target nucleic acid that is immobilized on the membrane.^[2]^[3] This allows the membrane to be re-hybridized with a new probe to detect a different target sequence.

Q3: Is there a difference in stripping protocols for DIG Southern (DNA) and Northern (RNA) blots?

Yes, there is a critical difference. Southern blots with DNA targets are more robust and can be stripped using alkaline conditions (e.g., NaOH).[4] However, these alkaline methods should never be used for Northern blots because RNA is alkali-labile and will be degraded.[4][5] For Northern blots, stripping methods typically involve formamide or boiling SDS solutions.[2][6]

Q4: How many times can a DIG blot be stripped and re-probed?

A blot can potentially be stripped and re-probed multiple times.[4] However, each stripping cycle can lead to some loss of the target nucleic acid from the membrane.[2][7] Therefore, the signal intensity may decrease with each subsequent re-probing. It is advisable to probe for lower abundance targets first.

Q5: How can I be sure that the stripping process was successful?

To verify the efficiency of stripping, you can perform a control experiment before proceeding with re-hybridization. After stripping, incubate the membrane with the anti-DIG antibody conjugate and the chemiluminescent substrate. If the stripping was complete, you should detect no signal upon exposure.[2] If a signal persists, a more stringent stripping method or longer incubation time may be necessary.[2]

Q6: Which type of membrane is best for stripping and re-probing?

Positively charged nylon membranes are commonly used for Southern and Northern blotting and are suitable for stripping and re-probing procedures.[4] It is essential to handle the membrane carefully, only by the corners, and to keep it wet throughout the entire process to prevent the probe from binding irreversibly.[1][2]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Persistent signal after stripping	- Incomplete removal of the DIG-probe and/or anti-DIG antibody. [2] - Stripping conditions were too mild.	- Increase the incubation time or temperature of the stripping step.- Use a harsher stripping solution (see table below). [2] - Ensure the volume of stripping buffer is sufficient to completely cover the membrane.
Loss of signal on re-probing	- Loss of target DNA/RNA from the membrane during stripping. [2] [7] - The stripping procedure was too harsh.	- Use a milder stripping protocol.- Reduce the temperature or duration of the stripping incubation.- Ensure you are using the correct stripping method for your blot type (DNA vs. RNA). [5]
High background on the re-probed blot	- Incomplete stripping leaving residual probe/antibody.- Non-specific binding of the new probe.	- Confirm complete stripping before re-probing.- Perform the prehybridization and hybridization steps carefully for the new probe.- Ensure all buffers are fresh and free of contaminants.
Patchy or uneven signal	- Uneven stripping across the membrane.- Membrane was allowed to dry out at some stage.	- Ensure the membrane is fully submerged and agitated during all stripping and washing steps.- Crucially, never let the membrane dry out after the first hybridization until after the final stripping is complete and verified. [1] [2]

Experimental Protocols

Stripping DIG-labeled Probes from Southern Blots (DNA)

This protocol utilizes an alkaline solution to strip DIG-labeled DNA probes from nylon membranes.

- **Initial Wash:** Briefly rinse the membrane in sterile, deionized water.
- **Stripping Incubation:** Place the membrane in a container with a sufficient volume of freshly prepared stripping buffer (0.2 M NaOH, 0.1% SDS) to ensure it is fully submerged. Incubate for 15 minutes at 37°C with constant, gentle agitation.[\[4\]](#) Repeat this step with fresh stripping buffer for a second 15-minute incubation.[\[4\]](#)
- **Neutralization:** Briefly rinse the membrane in 2x SSC.[\[4\]](#)
- **Verification (Optional but Recommended):** To confirm the probe has been removed, proceed with the immunological detection steps (blocking, anti-DIG antibody incubation, and chemiluminescent substrate). No signal should be visible.
- **Re-probing:** The membrane is now ready for prehybridization and hybridization with a new DIG-labeled probe.

Stripping DIG-labeled Probes from Northern Blots (RNA)

This protocol uses a harsher, high-temperature method suitable for RNA, which is sensitive to alkali. Warning: Do not use NaOH-based stripping buffers on Northern blots.[\[5\]](#)

- **Initial Wash:** Rinse the membrane in 2x SSC.
- **Stripping Incubation:** Place the membrane in a container. Pour a sufficient volume of boiling 0.1% SDS solution onto the membrane.[\[2\]](#) Allow the solution to cool to room temperature with gentle agitation. Repeat this process two more times with fresh, boiling SDS solution.[\[2\]](#)
- **Final Washes:** Wash the membrane thoroughly in 2x SSC for 5 minutes at room temperature.[\[4\]](#)
- **Verification (Optional but Recommended):** Check for residual signal as described for the Southern blot protocol.

- Re-probing: The membrane can now be used for a new hybridization experiment.

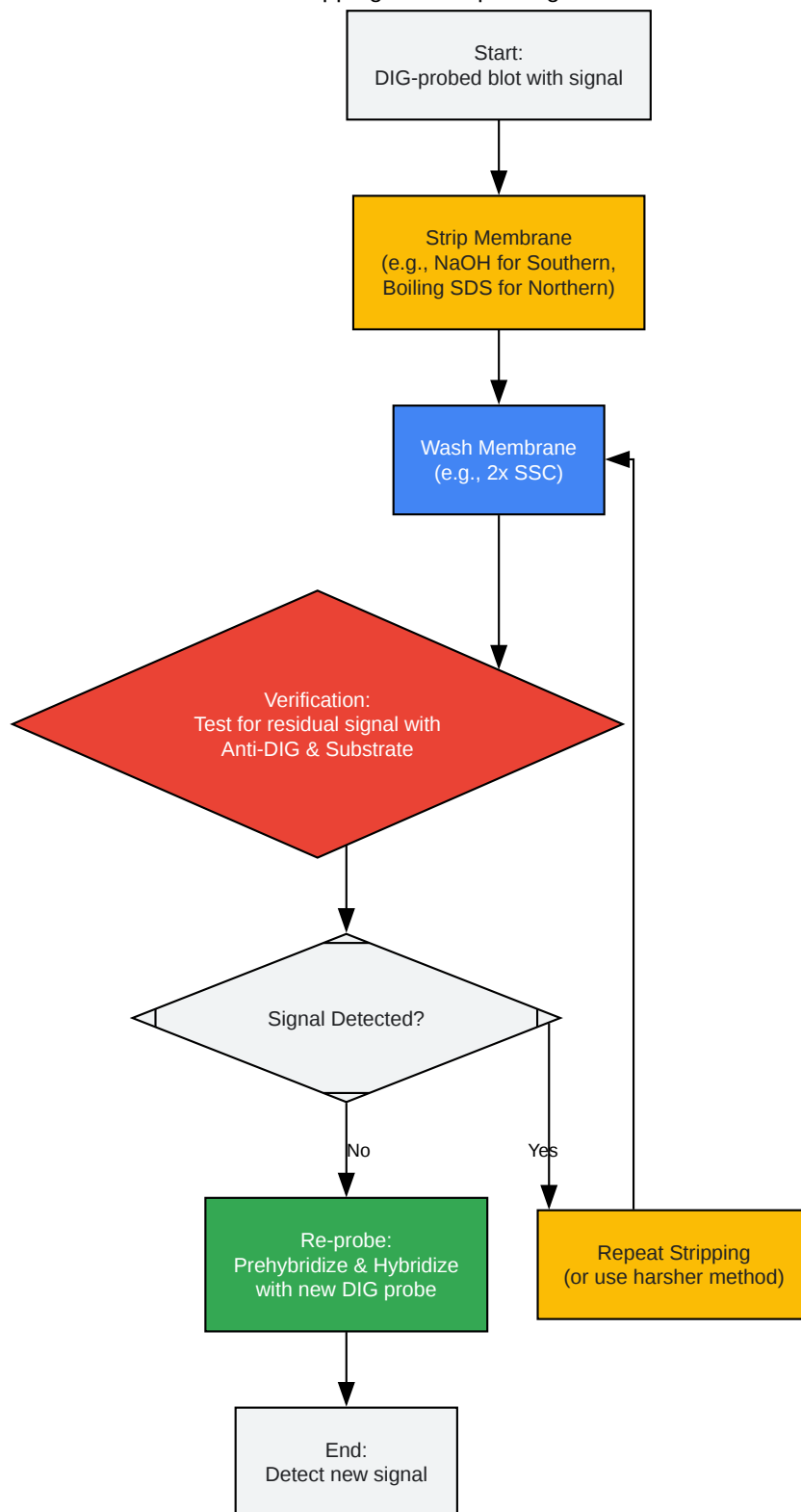
Data Presentation: Stripping Buffer Formulations

Stripping Method	Strength	Target	Buffer Composition	Temperature & Time
Alkaline Lysis	Moderate	DNA	0.2 M NaOH, 0.1% (w/v) SDS[4]	2 x 15 minutes at 37°C[4]
Formamide	Moderate	DNA/RNA	50% Formamide, 2X SSPE[2]	1 hour at 65°C[2]
Boiling SDS	Harsh	DNA/RNA	0.1% SDS[2]	Pour boiling solution on blot, let cool to RT. Repeat 2 times. [2]
High Temp SSC/SDS	Harsh	DNA/RNA	0.1X SSPE or SSC, 0.5% SDS[2]	Pour boiling solution on blot, let cool to RT. Repeat 2 times. [2]

Note: Always prepare stripping solutions fresh before use.[4]

Experimental Workflow Visualization

Workflow for Stripping and Re-probing a DIG Blot

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Caption: A flowchart illustrating the key steps for successfully stripping a DIG-labeled blot and preparing it for re-probing.

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